

Minimizing matrix effects in LC-MS/MS analysis of (Z)-Azoxystrobin

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Compound of Interest

Compound Name: (Z)-Azoxystrobin

Cat. No.: B601239

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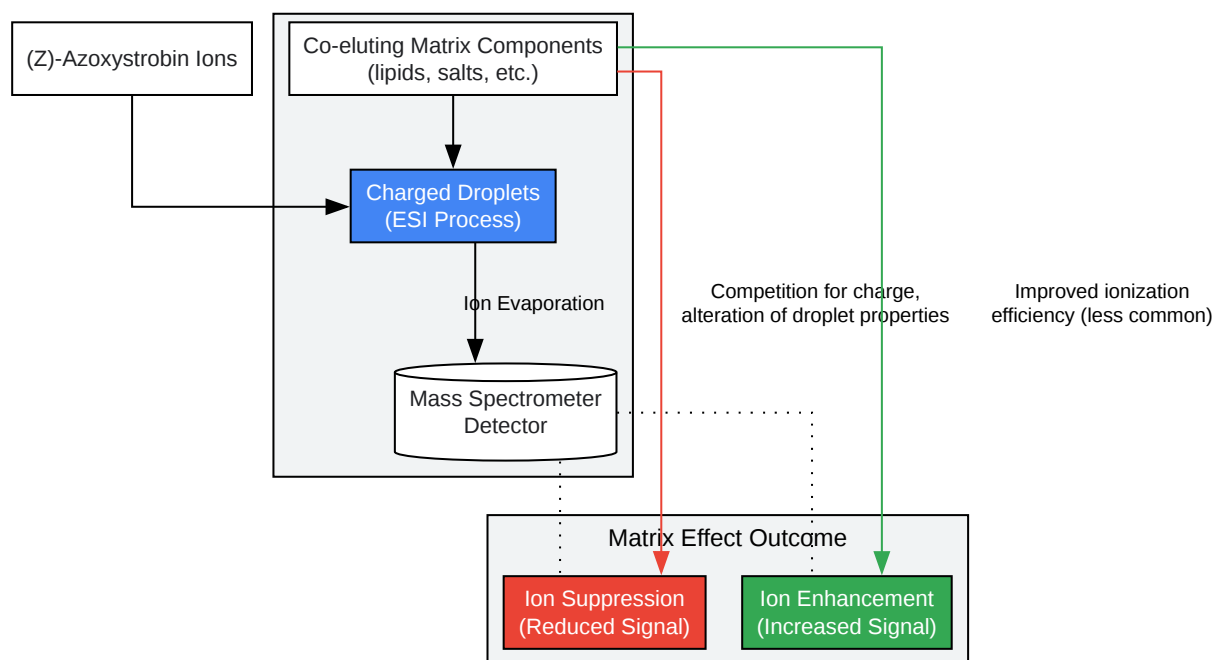
Technical Support Center: (Z)-Azoxystrobin Analysis

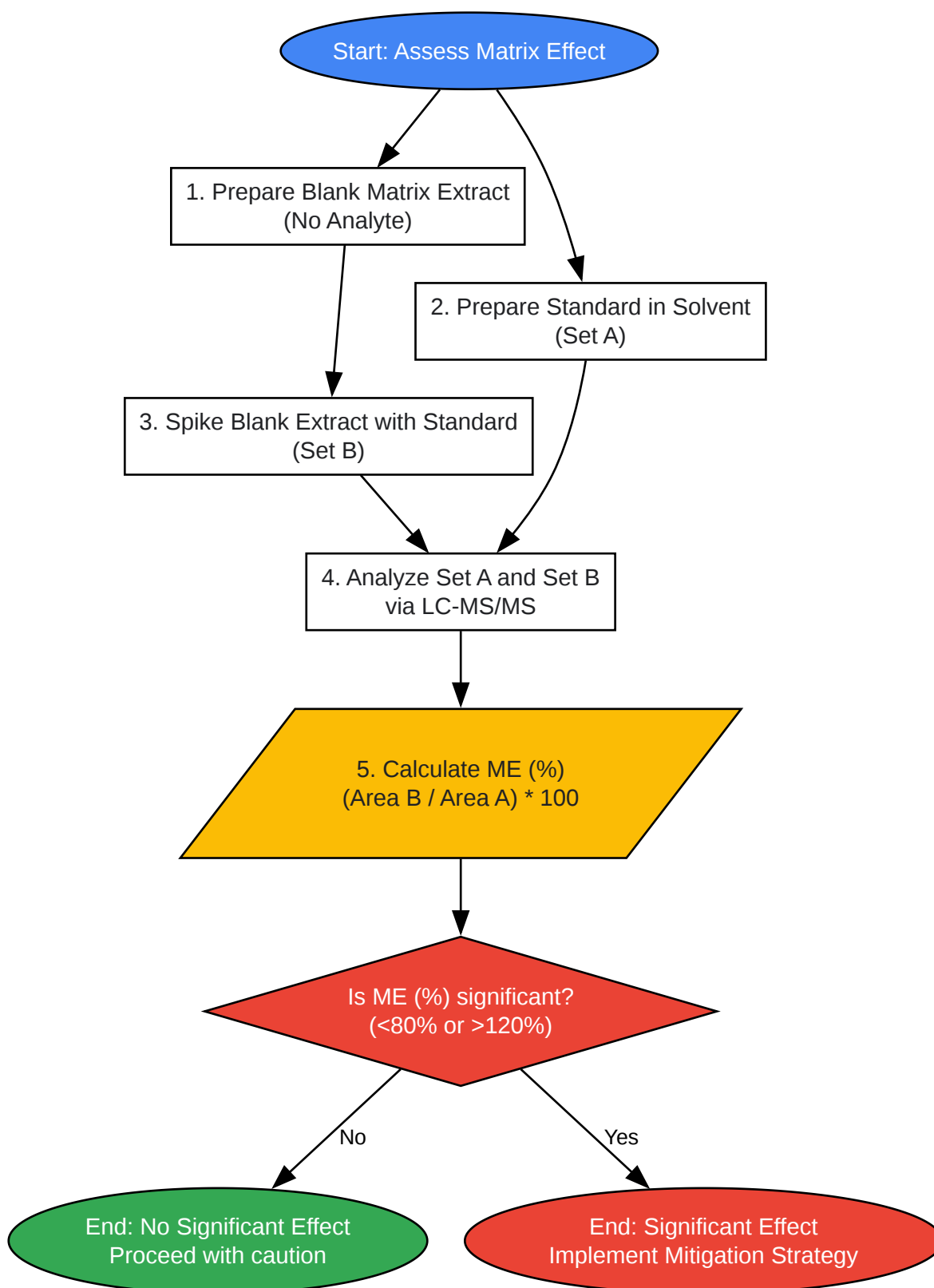
Welcome to the technical support center for the LC-MS/MS analysis of **(Z)-Azoxystrobin**. This resource provides troubleshooting guides and frequently asked questions (FAQs) to help you minimize matrix effects and ensure accurate, reliable results in your experiments.

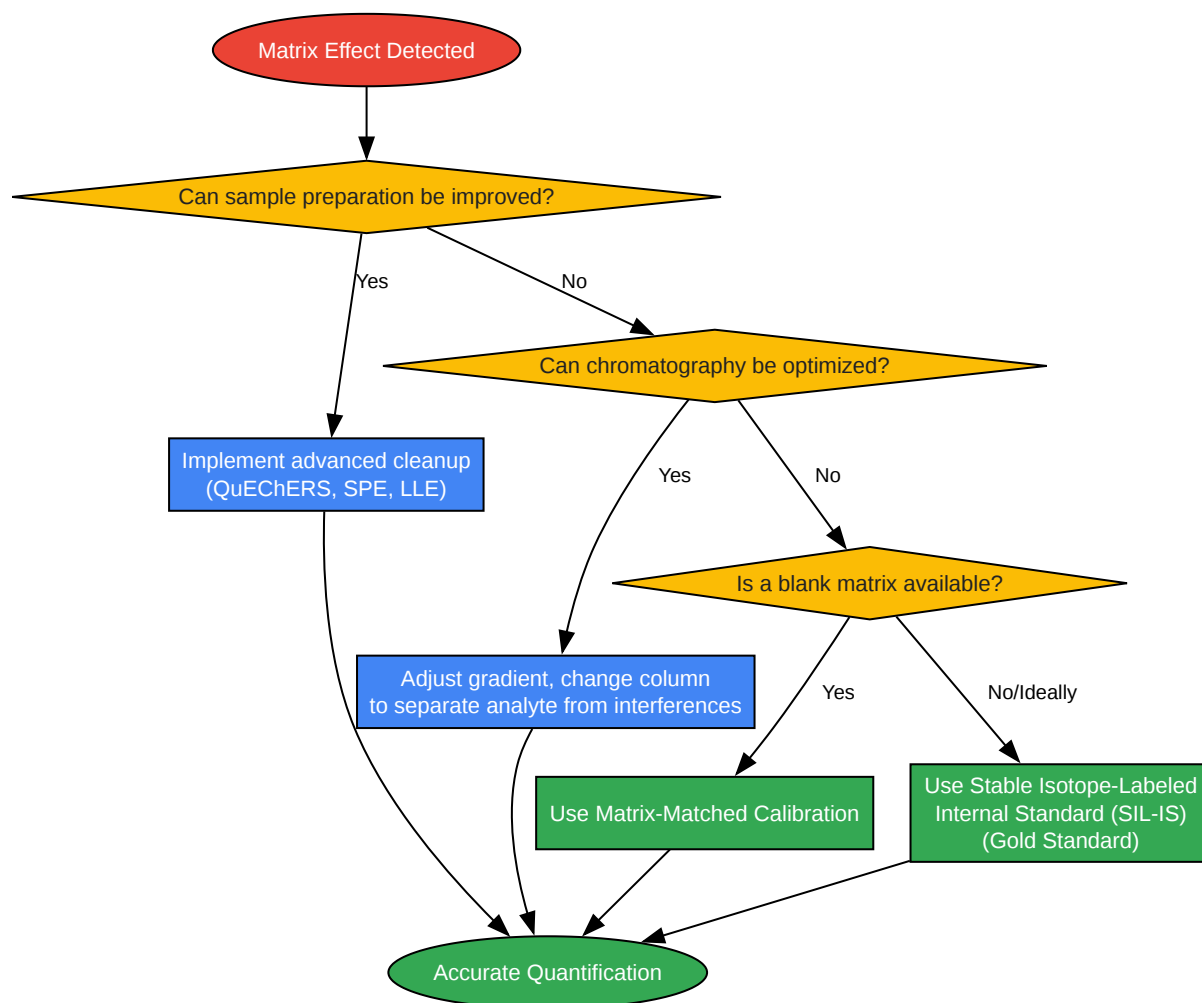
Frequently Asked Questions (FAQs)

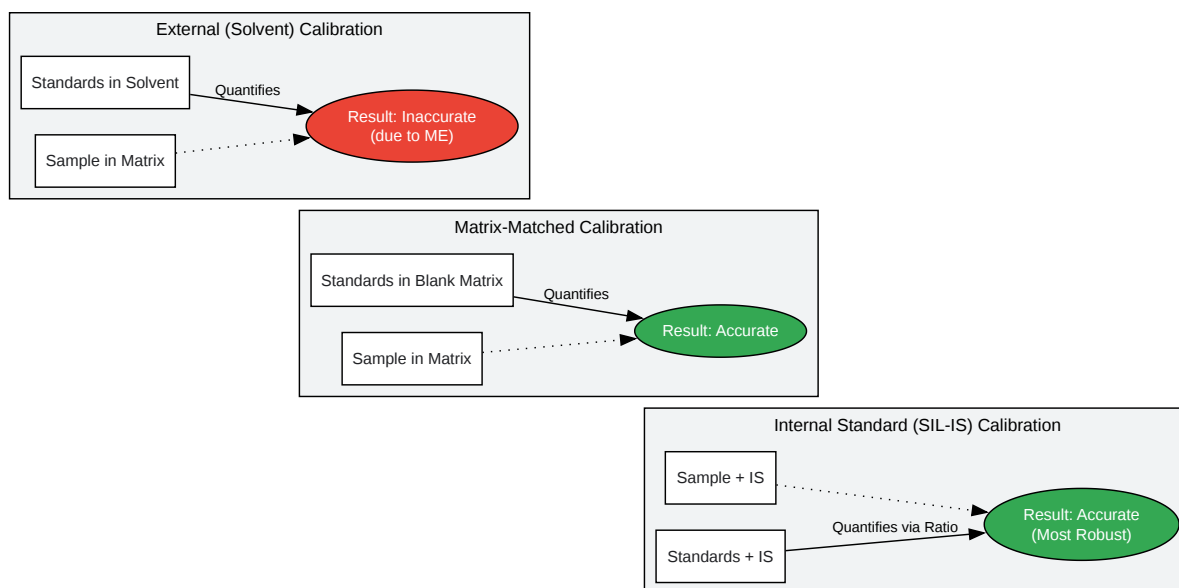
Q1: What is the matrix effect and how does it impact the analysis of (Z)-Azoxystrobin?

A: The matrix effect is a phenomenon in liquid chromatography-mass spectrometry (LC-MS/MS) where components of the sample matrix, other than the analyte of interest, alter the ionization efficiency of the analyte.^{[1][2]} This interference, occurring in the instrument's ion source, can lead to either a decrease in signal (ion suppression) or an increase in signal (ion enhancement).^{[2][3][4]} For **(Z)-Azoxystrobin** analysis, matrix effects can severely compromise data quality by detrimentally affecting the accuracy, precision, and sensitivity of the method.^[3] ^[5] This can lead to erroneous quantification, false negatives due to signal suppression, or false positives if an internal standard is suppressed more than the analyte.^[3]









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References

- 1. Matrix Effects in Multi-Residue Pesticide Analysis When Using Liquid Chromatography-Tandem Mass Spectrometry [restek.com]
- 2. longdom.org [longdom.org]

- 3. tandfonline.com [tandfonline.com]
- 4. chromatographyonline.com [chromatographyonline.com]
- 5. Evaluation of Matrix Effects and Extraction Efficiencies of LC–MS/MS Methods as the Essential Part for Proper Validation of Multiclass Contaminants in Complex Feed - PMC [pmc.ncbi.nlm.nih.gov]
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